

Safeguarding Your Laboratory: Proper Disposal of Dibromodifluoromethane

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Compound of Interest

Compound Name: *Dibromodifluoromethane*

Cat. No.: *B1204443*

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For researchers and scientists engaged in the critical work of drug development, the responsible management of chemical waste is paramount to ensuring a safe and compliant laboratory environment. **Dibromodifluoromethane** (CBr_2F_2), a colorless, non-flammable liquid also known as Halon 1202, requires meticulous handling and disposal due to its potential health hazards and significant environmental impact as an ozone-depleting substance.^{[1][2]} This guide provides essential, step-by-step procedures for the proper disposal of **dibromodifluoromethane**, fostering a culture of safety and environmental stewardship within your laboratory.

Immediate Safety and Hazard Information

Understanding the intrinsic properties and hazards of **dibromodifluoromethane** is the foundational step in its safe management. It is classified as a hazardous substance that can cause skin, eye, and respiratory irritation. Furthermore, its detrimental effect on the upper atmosphere necessitates stringent disposal protocols to prevent its release.^[1]

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative safety and physical property data for **dibromodifluoromethane**.

Property	Value
Molecular Formula	CBr_2F_2
Molar Mass	209.82 g/mol [2]
Boiling Point	22-23 °C (71.6-73.4 °F)[3]
Melting Point	-141 to -142 °C (-221.8 to -223.6 °F)[3]
Density	2.297 g/mL at 25 °C (77 °F)[3]
Vapor Pressure	12.79 psi at 20 °C (68 °F)[3]
Occupational Exposure Limit (NIOSH REL)	TWA 100 ppm (860 mg/m ³)[4]
Immediately Dangerous to Life or Health (IDLH)	2000 ppm[2]

Step-by-Step Disposal Protocol

The recommended and primary method for the disposal of **dibromodifluoromethane** is through a licensed and qualified hazardous waste management company.[5] Direct disposal into the environment is strictly prohibited.

1. Waste Collection and Containment:

- Segregation: Collect **dibromodifluoromethane** waste in a dedicated, properly labeled, and compatible container. Avoid mixing it with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Container Integrity: Ensure the waste container is in good condition, free from leaks or damage, and is kept tightly closed when not in use. If the original container is used, ensure it is properly sealed.

2. Labeling and Storage:

- Clear Identification: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "**Dibromodifluoromethane**," and the appropriate hazard pictograms (e.g., irritant, environmental hazard).[5]

- **Secure Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.^[1] The storage area should be designated for hazardous waste.

3. Spill Management:

- In the event of a spill, immediately evacuate the area and ensure adequate ventilation.^[1]
- For small spills, absorb the liquid with a non-combustible absorbent material such as sand or diatomite.^{[6][7]}
- Collect the contaminated absorbent material into a suitable, closed container for disposal as hazardous waste.^{[1][6]}
- Do not allow the spilled material to enter drains or waterways.^[4]

4. Arranging for Professional Disposal:

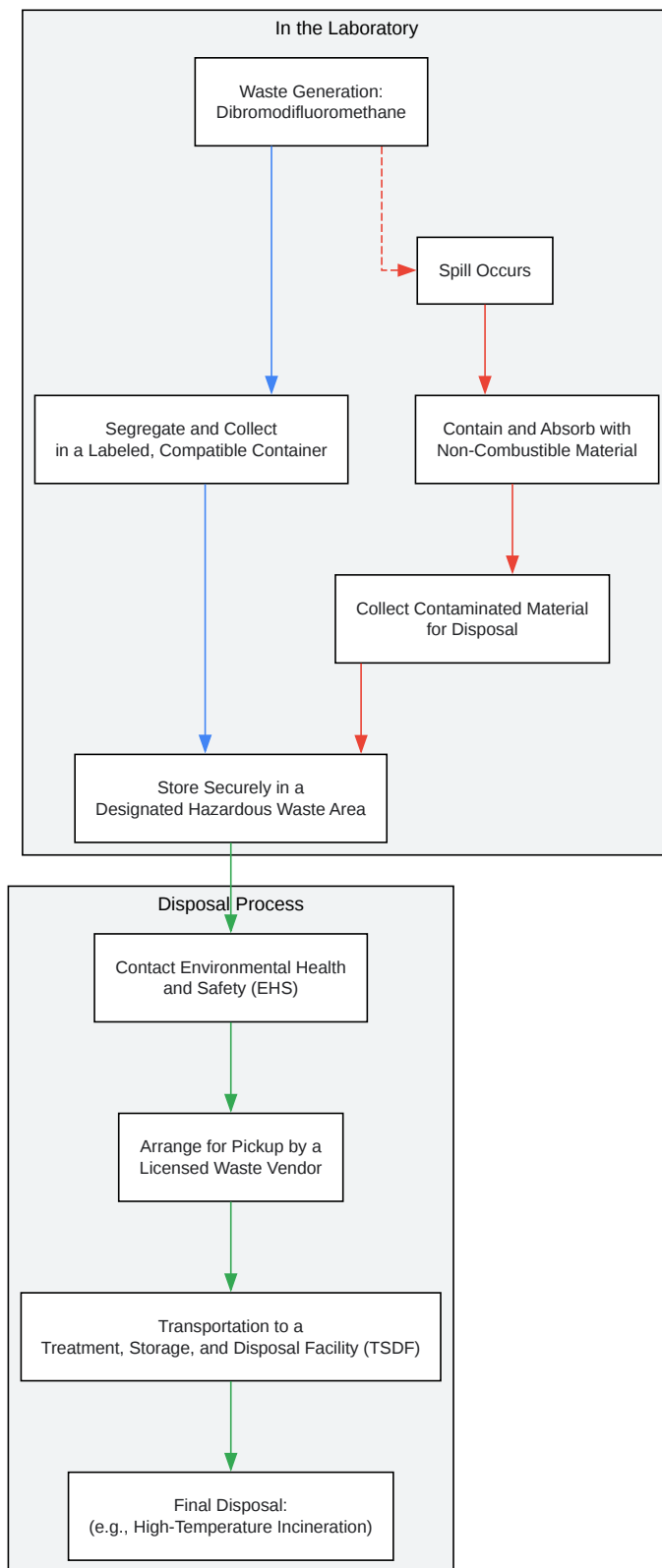
- **Contact EHS:** Notify your institution's EHS department or designated safety officer to arrange for the pickup and disposal of the **dibromodifluoromethane** waste.
- **Licensed Vendor:** The waste will be handled by a licensed hazardous waste disposal vendor who will ensure its proper treatment and disposal in accordance with local and national regulations.^[5] Disposal may involve methods such as incineration in a facility equipped with afterburners and scrubbers to neutralize hazardous decomposition products.^[8]

5. Empty Container Disposal:

- Empty containers that previously held **dibromodifluoromethane** must also be treated as hazardous waste.
- Follow your institution's procedures for the disposal of empty hazardous material containers, which may involve triple-rinsing with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **dibromodifluoromethane**.



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Caption: Logical workflow for the proper disposal of **dibromodifluoromethane**.

By adhering to these procedures, you contribute to a safer laboratory environment and minimize the environmental footprint of your research. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for **dibromodifluoromethane** for the most comprehensive guidance.

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